

Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate: Proper Disposal Procedures

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Compound of Interest

Compound Name: Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate

Cat. No.: B8240828

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Part 1: Executive Summary & Immediate Action Card

Do not treat this compound as general organic waste. Due to the presence of both bromine and chlorine on a pyridine scaffold, this material requires strict segregation into Halogenated Waste streams to prevent the formation of toxic dioxins/furans during improper incineration and to comply with EPA/RCRA regulations.

Critical Data Point	Details
Chemical Name	Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate
CAS Number	2803456-16-6
Molecular Formula	C ₁₃ H ₉ BrClNO ₃
Molecular Weight	342.57 g/mol
Primary Hazard	Irritant / Aquatic Toxicity (H315, H319, H335, H410)
Disposal Category	Halogenated Organic Waste (Solid or Liquid)
Incompatibility	Strong Oxidizers, Strong Bases (Hydrolysis risk), Strong Acids
RCRA Status	Not P/U listed; Regulated by characteristic (Toxicity) or as Halogenated Solvent mix (F-codes)

Part 2: Chemical Profile & Hazard Identification (The "Why")

To ensure safety, you must understand the causality behind these protocols. This compound is not just "waste"; it is a reactive intermediate with specific degradation pathways.

The Halogen Factor (Cl & Br)

Mechanism: The molecule contains covalently bonded chlorine and bromine.^[1] Risk: If disposed of in non-halogenated waste streams (which are often used as fuel blending for cement kilns), the combustion of this material generates Hydrogen Chloride (HCl) and Hydrogen Bromide (HBr). More critically, incomplete combustion can lead to the formation of polyhalogenated dibenzodioxins (PHDDs), which are potent environmental toxins. Protocol: Mandatory segregation into high-temperature incineration streams with flue gas scrubbing.

The Pyridine Core

Mechanism: The central pyridine ring is weakly basic and can form salts with strong acids.

Risk: Mixing with strong acids in a waste container can generate heat (exotherm) and precipitate insoluble salts, potentially clogging waste lines or rupturing containers. Protocol: Maintain waste pH between 5–9; do not mix directly with concentrated acid waste.

The Ester Linkage

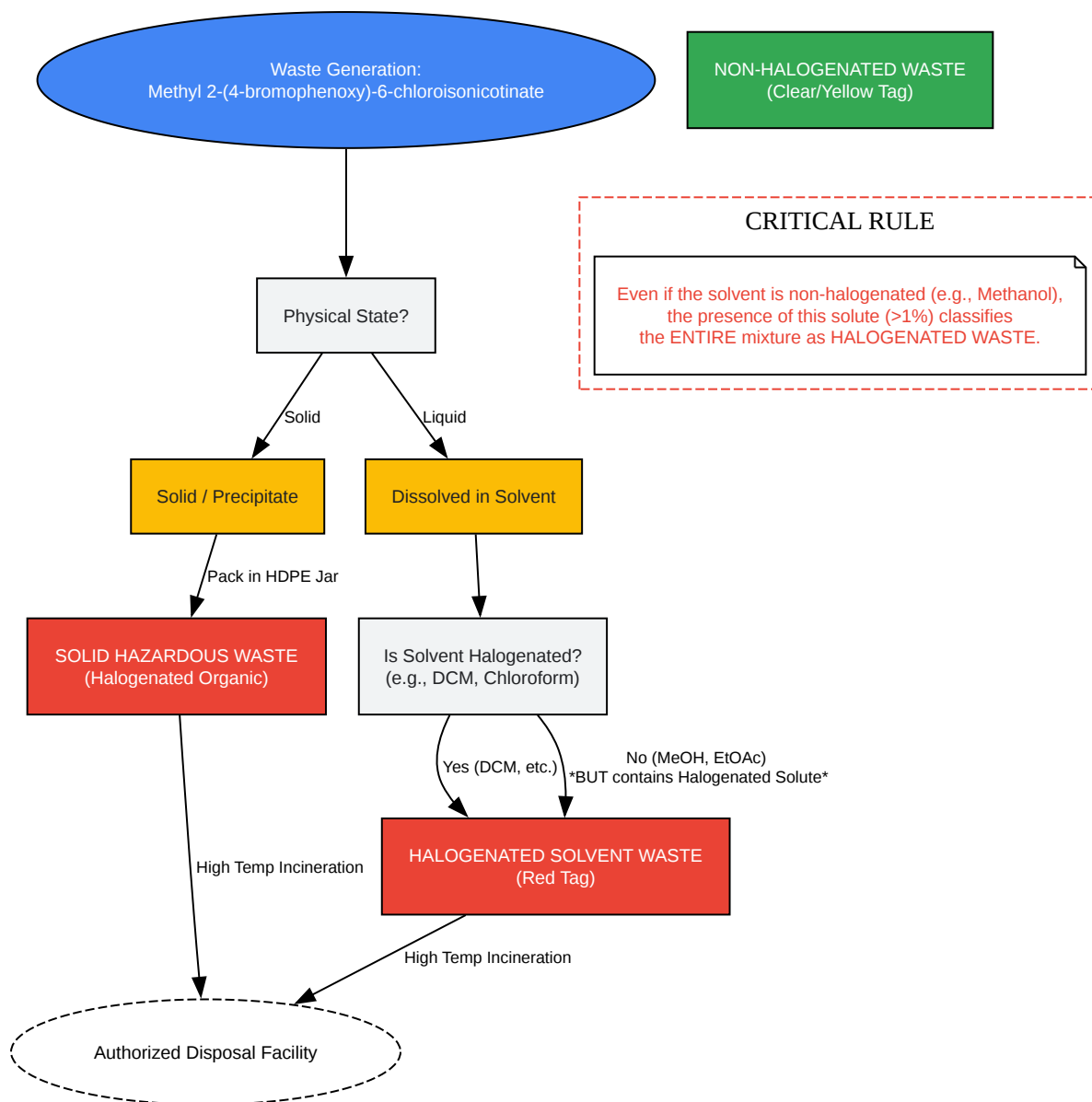
Mechanism: The methyl ester group is susceptible to hydrolysis by strong bases. Risk: Mixing with caustic waste (pH > 12) will cleave the ester, generating methanol (flammable) and the corresponding carboxylic acid salt, altering the waste's chemical profile and potentially pressurizing the container. Protocol: Keep separate from caustic aqueous waste streams.

Part 3: Pre-Disposal Segregation & Packaging[9]

This section details the Self-Validating System to prevent incompatibility errors.

Decision Logic: Waste Segregation

The following diagram illustrates the critical decision-making process for segregating this specific chemical.



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Figure 1: Waste segregation logic flow. Note: Any liquid waste containing this compound must be treated as halogenated, regardless of the carrier solvent.

Part 4: Step-by-Step Disposal Workflow

Phase 1: Solid Waste (Pure Compound or Spill Debris)

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass jar with a Teflon-lined cap. Avoid metal containers due to potential corrosion from hydrolysis byproducts.
- Labeling:
 - Attach a hazardous waste tag immediately.
 - Chemical Name: Write "**Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate**" (Do not use abbreviations like "MBPC").
 - Hazard Checkboxes: Check "Toxic" and "Irritant".
 - Constituents: List "100%".
- Storage: Store in the Satellite Accumulation Area (SAA) inside a secondary container. Keep lid closed unless adding waste.

Phase 2: Liquid Waste (Reaction Mixtures/Mother Liquors)

- Classification: Even if dissolved in Ethyl Acetate or Methanol, the presence of the Br/Cl atoms mandates the Halogenated Waste stream.
- Bulking: Pour into the "Halogenated Organic Solvents" carboy (typically red safety cans or glass carboys).
- Logging: Log the volume and approximate concentration on the waste container's inventory sheet.

- Example: "500 mL Ethyl Acetate containing ~5g **Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate**."

Phase 3: Empty Containers

- Triple Rinse: Rinse the empty reagent bottle three times with a compatible solvent (e.g., Acetone or DCM).
- Rinsate Disposal: Pour all rinsates into the Halogenated Liquid Waste container.
- Defacing: Deface the original label and mark "Empty - Triple Rinsed".
- Disposal: Discard the glass bottle in the "Laboratory Glass" trash (or according to local glass recycling rules), not general trash.

Part 5: Spill Response Protocol

Scenario: 5g of solid powder dropped on the benchtop.

- Alert & PPE: Notify nearby personnel. Don double nitrile gloves, safety goggles, and a lab coat. If dust is visible, use an N95 respirator or work inside the fume hood.
- Containment: Cover the spill with a paper towel dampened with a solvent (acetone or ethanol) to prevent dust dispersal. Do not dry sweep.[\[2\]](#)
- Cleanup:
 - Wipe up the material using the damp towels.
 - Place all used towels and gloves into a clear plastic bag.
- Decontamination: Wash the surface with a mild detergent solution, followed by water.
- Disposal: Seal the plastic bag, label it as "Solid Hazardous Waste (Debris with Halogenated Organics)," and place it in the solid waste drum.

Part 6: Regulatory Framework & Compliance

United States (EPA RCRA)

- Waste Code Determination:
 - P/U List: This specific CAS is not currently P or U listed.
 - Characteristic Waste: If the waste exhibits toxicity (D004-D043) via TCLP, it carries a D-code. However, for lab packs, it is generally classified under Lab Pack (001) or consolidated with F002/F001 streams if mixed with spent halogenated solvents.
- Generator Status: Ensure your facility's monthly generation limits (VSQG, SQG, LQG) are not exceeded by this disposal.

European Union (EWC)

- Waste Code: 07 01 03* (organic halogenated solvents, washing liquids and mother liquors) or 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).
- Asterisk (*): Indicates absolute hazardous entry.

References

- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. EPA.gov. [[Link](#)]

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Sources

- 1. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 [[ecfr.gov](https://www.ecfr.gov)]
- 2. 7.2 Organic Solvents [ehs.cornell.edu]
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